

(3-Amino-5-chlorophenyl)methanol safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: (3-Amino-5-chlorophenyl)methanol

Cat. No.: B591642

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Technical Guide on the Safe Handling of (3-Amino-5-chlorophenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A comprehensive, verified Safety Data Sheet (SDS) for **(3-Amino-5-chlorophenyl)methanol** (CAS No. 79944-63-1) was not publicly available at the time of this document's creation. The following information is a synthesis of best practices for handling structurally related compounds, namely aromatic amines and chlorinated aromatic compounds. It is imperative to supplement this guide with a substance-specific risk assessment and, if obtainable, a manufacturer-provided SDS before commencing any work.

Introduction

(3-Amino-5-chlorophenyl)methanol is a chemical intermediate utilized in various research and development applications, including pharmaceutical synthesis.^{[1][2]} Its molecular structure, incorporating an aromatic amine and a chlorinated phenyl ring, suggests a need for stringent safety protocols due to the potential hazards associated with these functional groups. This guide provides a detailed overview of the inferred hazards, recommended handling procedures, and emergency protocols to ensure the safety of laboratory personnel.

Inferred Hazard Assessment

Based on its chemical structure, **(3-Amino-5-chlorophenyl)methanol** should be handled as a potentially hazardous substance. Aromatic amines are a class of compounds known for their potential toxicity, including carcinogenicity and mutagenicity.[\[1\]](#) Chlorinated organic compounds can also pose significant health risks, including damage to the liver, kidneys, and central nervous system.[\[3\]](#)[\[4\]](#)

Potential Health Effects May Include:

- Skin and Eye Irritation: Direct contact may cause irritation or more severe damage.[\[3\]](#)[\[5\]](#)
- Respiratory Tract Irritation: Inhalation of dust or vapors may irritate the respiratory system.
- Toxicity: Harmful if swallowed, inhaled, or absorbed through the skin.[\[1\]](#)
- Chronic Effects: Prolonged or repeated exposure may lead to organ damage. Aromatic amines are a class of chemicals that require careful handling due to potential long-term health effects.[\[1\]](#)

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **(3-Amino-5-chlorophenyl)methanol**, gathered from various chemical suppliers.

Property	Value	Source
CAS Number	79944-63-1	[2]
Molecular Formula	C ₇ H ₈ ClNO	[2]
Molecular Weight	157.60 g/mol	Sunway Pharm
Appearance	Solid	CymitQuimica
Purity	Typically ≥95%	Aichun Bio, CymitQuimica

Personal Protective Equipment (PPE)

A rigorous PPE protocol is mandatory when handling **(3-Amino-5-chlorophenyl)methanol**.

The following table outlines the minimum required PPE.

Protection Type	Specific Recommendations	Standard/Reference
Eye and Face	Chemical safety goggles with side-shields or a full-face shield.	OSHA 29 CFR 1910.133 / EN 166
Skin Protection	Chemical-resistant lab coat or apron.	General Laboratory Practice
Hand Protection	Impervious gloves (e.g., Nitrile rubber). Inspect gloves before use and dispose of them properly after handling.	EN 374
Respiratory	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is required.	General Laboratory Practice

Safe Handling and Storage Protocols

Adherence to systematic handling and storage procedures is crucial for minimizing exposure risk.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for handling **(3-Amino-5-chlorophenyl)methanol** from receipt to disposal.

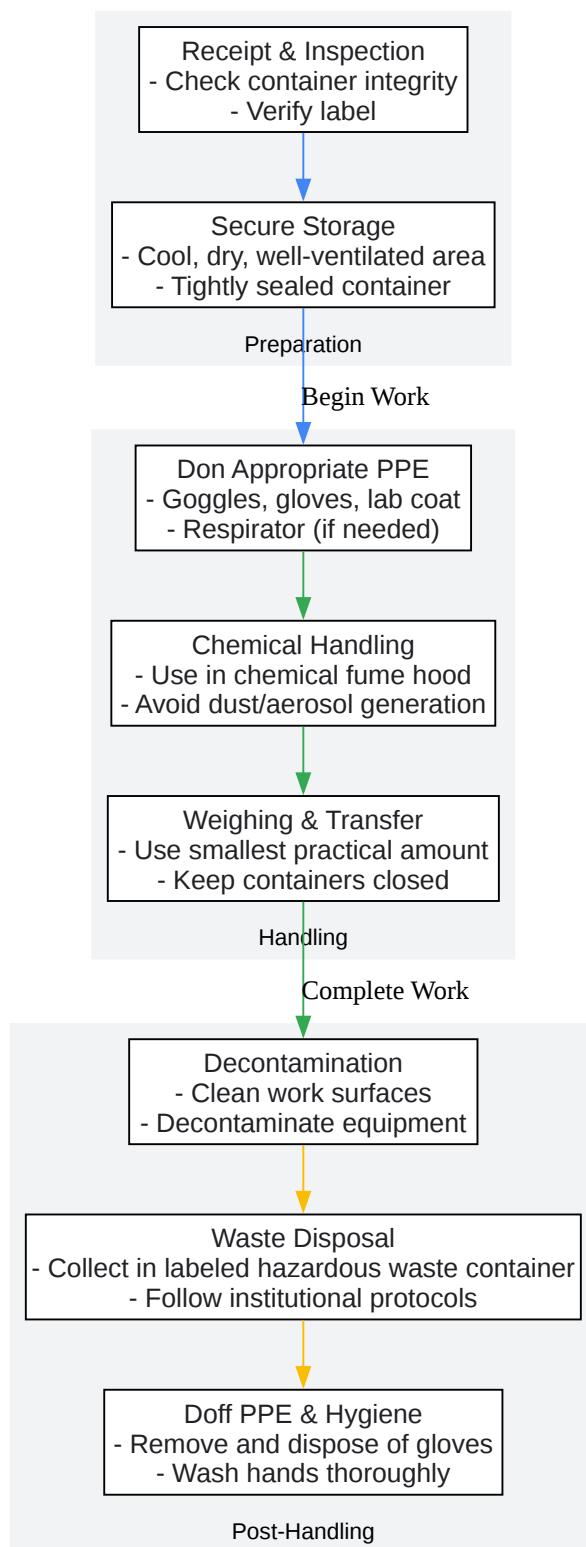
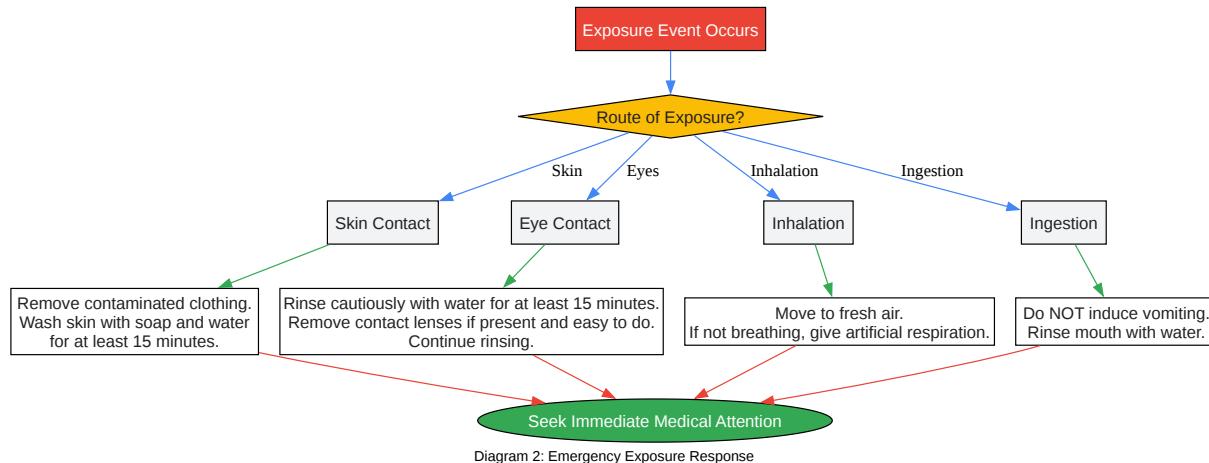


Diagram 1: Safe Handling Workflow for (3-Amino-5-chlorophenyl)methanol

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